

Essential Safety and Disposal Guidance for SW203668

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Compound of Interest

Compound Name: SW203668

Cat. No.: B611085

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For researchers, scientists, and drug development professionals utilizing **SW203668**, a comprehensive understanding of safety and disposal protocols is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and management of this compound. **SW203668** is an irreversible inhibitor of stearoyl-CoA desaturase and should be considered hazardous.^[1] All personnel should review the complete Safety Data Sheet (SDS) before use.^[1]

Immediate Safety Precautions

When handling **SW203668**, the following precautions should be strictly observed:

- Personal Protective Equipment (PPE): Always wear appropriate protective clothing, gloves, and eye/face protection.
- Avoid Inhalation, Ingestion, and Contact: Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.^[1]
- Handling: Wash hands and any exposed skin thoroughly after handling.^[1]
- Work Area: Ensure adequate ventilation in the laboratory.

Proper Disposal Procedures

The disposal of **SW203668** and its containers must be conducted in accordance with all applicable local, state, and federal regulations. The following steps provide a general guideline

for proper disposal:

- Consult the Safety Data Sheet (SDS): The SDS for **SW203668** provides specific instructions for its disposal. This document should be the primary reference for all disposal procedures.
- Waste Characterization: Unused **SW203668** and any materials contaminated with it (e.g., empty containers, pipette tips, gloves) should be treated as hazardous chemical waste.
- Segregation: Keep **SW203668** waste separate from other waste streams to avoid incompatible chemical reactions.
- Containerization:
 - Use a designated, properly labeled, and sealed container for the collection of **SW203668** waste. The container should be compatible with the chemical.
 - Do not dispose of **SW203668** down the drain or in regular trash.
- Licensed Waste Disposal Service: Arrange for the collection and disposal of the chemical waste by a licensed and qualified hazardous waste disposal company. They will ensure the waste is transported, treated, and disposed of in an environmentally responsible and compliant manner.

Spill Management

In the event of a spill, the following actions should be taken:

- Evacuate and Ventilate: Evacuate the immediate area and ensure it is well-ventilated.
- Containment: Prevent the spill from spreading by using a suitable absorbent material (e.g., sand, diatomite, acid binders, universal binders, sawdust).
- Collection: Carefully collect the absorbed material and place it into a designated hazardous waste container.
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill to the appropriate safety officer or department.

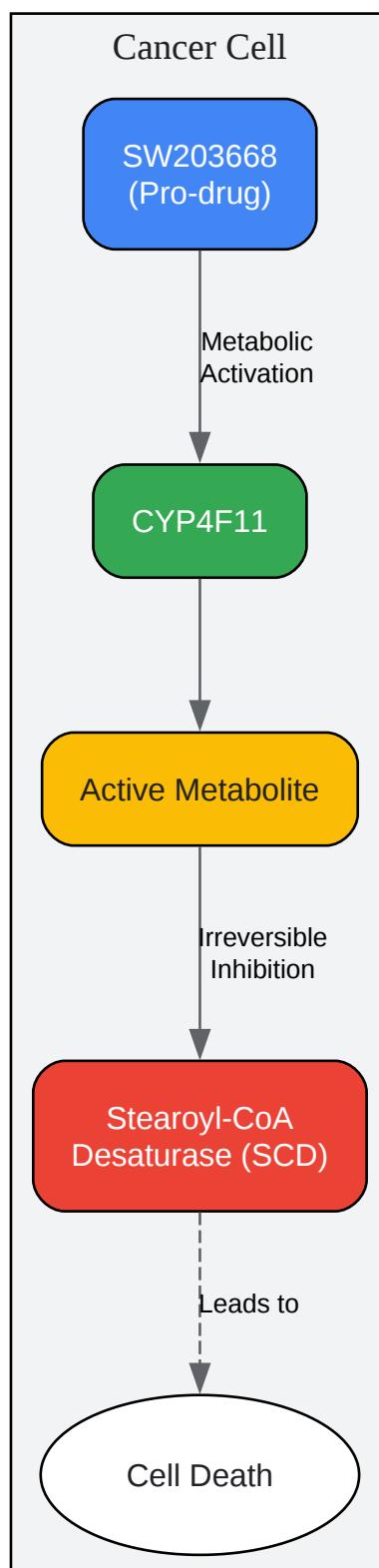
Compound Information and Properties

Below is a summary of the key quantitative data for **SW203668** (trifluoroacetate salt).

Property	Value
CAS Number	2117405-48-6
Molecular Formula	C ₂₂ H ₁₉ N ₃ O ₂ S • CF ₃ COOH
Molecular Weight	503.5 g/mol
Appearance	A crystalline solid
Purity	≥98%
Solubility in DMSO	≤20 mg/mL
Storage Temperature	-20°C
IC ₅₀ (Stearoyl-CoA Desaturase)	54 nM

Mechanism of Action

SW203668 is a potent and irreversible inhibitor of stearoyl-CoA desaturase (SCD).^{[1][2]} Its cytotoxic effects in certain cancer cell lines are dependent on the expression of the cytochrome P450 isoform CYP4F11.^{[1][2]}



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Caption: Mechanism of **SW203668** activation and action in cancer cells.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
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